

Dioptase: A Technical Guide to its Properties and Identification

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Compound of Interest

Compound Name:	DIOPTASE
CAS No.:	15606-25-4
Cat. No.:	B1173581

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the mineral **diopase**, focusing on its key physicochemical and optical properties. Detailed experimental protocols for its identification are presented, along with structured data for comparative analysis.

Chemical and Crystallographic Properties

Dioptase is a hydrated copper cyclosilicate mineral.^{[1][2]} Its chemical formula is most accurately represented as $\text{Cu}_6\text{Si}_6\text{O}_{18}\cdot 6\text{H}_2\text{O}$, though it is also reported as $\text{CuSiO}_3\cdot\text{H}_2\text{O}$.^{[1][3][4]} The vibrant emerald-green to bluish-green color of **diopase** is due to the presence of copper ions (Cu^{2+}) within its crystal structure.^{[6][7]}

Dioptase crystallizes in the trigonal crystal system, typically forming prismatic or rhombohedral crystals.^{[1][3][6]} The crystal structure consists of rings of silicate tetrahedra.^{[1][7][8]}



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Physical Properties

The physical characteristics of **diopase** are crucial for its preliminary identification. It has a Mohs hardness of 5, which is comparable to that of tooth enamel.[3] **Diopase** is a brittle mineral with perfect cleavage in three directions, making it fragile and requiring careful handling.[3][11]



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Optical Properties

Optically, **diopase** is uniaxial positive.[3] It exhibits weak to moderate pleochroism, showing different shades of green and blue-green when viewed from different crystallographic directions.[6]



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Geological Occurrence and Associations

Dioptase is a relatively uncommon mineral found primarily in the oxidized zones of copper sulfide deposits, particularly in arid or desert regions.^{[1][3][8]} Its formation requires specific conditions where silica becomes soluble, which is less common in the typically acidic environment of oxidizing sulfide deposits.^{[1][3]}

It is frequently found in association with other secondary copper minerals, including:

- Malachite
- Azurite
- Chrysocolla^{[5][6]}
- Calcite^{[1][4]}
- Quartz^{[4][5]}

Notable localities for high-quality **diopase** specimens include Tsumeb, Namibia; the Altyn-Tyube deposit in Kazakhstan; and various locations in the southwestern United States.^{[1][3][5]}

Experimental Protocols for Identification

X-Ray Diffraction (XRD)

Objective: To determine the crystal structure and definitively identify the mineral.

Methodology:

- A small, representative sample of the mineral is finely ground to a homogenous powder (typically <10 µm particle size).
- The powdered sample is mounted onto a sample holder, ensuring a flat, smooth surface.
- The sample is placed in an X-ray diffractometer.
- The instrument is configured to scan over a specific range of 2θ angles, using a monochromatic X-ray source (commonly Cu Kα radiation).
- The diffracted X-rays are detected and their intensities are recorded as a function of the 2θ angle.
- The resulting diffraction pattern, which consists of a series of peaks at specific 2θ values, is processed. The positions and relative intensities of these peaks are compared to a standard reference database (e.g., the Powder Diffraction File from the International Centre for Diffraction Data) to identify the mineral.

Specific Gravity Measurement (Hydrostatic Weighing)

Objective: To determine the specific gravity of a **diopase** sample.

Methodology:

- A **diopase** crystal of suitable size is selected and its weight in air is measured using a calibrated balance. This is the dry weight (DW).
- A beaker of distilled water is placed on the balance, and the balance is tared to zero.
- The **diopase** crystal is suspended by a thin thread and fully submerged in the water, ensuring it does not touch the sides or bottom of the beaker.
- The weight of the submerged crystal is recorded. This is the suspended weight (WW).
- The specific gravity (SG) is calculated using the formula: $SG = DW / (DW - WW)$

Refractive Index Determination (Immersion Method)

Objective: To measure the refractive indices of **diopase**.

Methodology:

- A small fragment of **diopase** is placed on a microscope slide.
- A drop of a calibrated refractive index liquid is added to the fragment, and a cover slip is placed over it.
- The slide is viewed under a petrographic microscope.
- The Becke line test is performed by slightly lowering the microscope stage (increasing the focal distance). A bright line (the Becke line) will move into the substance with the higher refractive index.
- This process is repeated with a series of immersion liquids of known refractive indices until a liquid is found where the Becke line is minimized or disappears, indicating a match between the refractive index of the liquid and the mineral.
- For anisotropic minerals like **diopase**, this procedure is performed with plane-polarized light, and the stage is rotated to determine the different refractive indices (n_{ω} and n_{ϵ}) corresponding to the different vibration directions of light within the crystal.

Pleochroism Observation

Objective: To observe the change in color in **diopase** as a function of crystallographic orientation.

Methodology:

- A thin section or a small, transparent crystal of **diopase** is placed on the stage of a polarizing microscope.
- The sample is viewed using plane-polarized light (only the lower polarizer is in the light path).
- The microscope stage is slowly rotated through 360 degrees.

- Any changes in the color or tint of the mineral are observed and recorded. For **dioptase**, a weak change from green to blue-green may be observed.

Visualizations



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Caption: Workflow for the identification of **Dioptase**.



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Caption: Relationships between **Dioptase** properties.

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References

- [1. Streak Test for Minerals: Identifying Rocks with a Swipe - Rock Seeker \[rockseeker.com\]](#)
- [2. Streak Test for Minerals - using a porcelain streak plate \[geology.com\]](#)
- [3. Pleochroism \[edafologia.ugr.es\]](#)
- [4. How to Find and Determine the Specific Gravity of a Rock - 911Metallurgist \[911metallurgist.com\]](#)
- [5. rocksandminerals.com \[rocksandminerals.com\]](#)
- [6. Quick Test Method for Determining Specific Gravity of Mineral Specimens \[johnbetts-fineminerals.com\]](#)
- [7. Reflection Pleochroism \[webmineral.com\]](#)
- [8. How to Perform the Mohs Hardness Test \[thoughtco.com\]](#)
- [9. science.smith.edu \[science.smith.edu\]](#)
- [10. Pleochroism in minerals \[le-comptoir-geologique.com\]](#)
- [11. Pleochroism – Geology is the Way \[geologyistheway.com\]](#)
- [12. Mineral Study Guide - Streak \[omg.georockme.com\]](#)
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